

R121919 hydrochloride solubility issues and recommended solvents

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Compound of Interest

Compound Name: R121919 hydrochloride

Cat. No.: B1678691

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R121919 Hydrochloride Technical Support Center

This technical support center provides guidance for researchers, scientists, and drug development professionals on the solubility of **R121919 hydrochloride**. Below you will find frequently asked questions, troubleshooting guides, and detailed experimental protocols to assist in your research.

Frequently Asked Questions (FAQs)

Q1: What is **R121919 hydrochloride** and its primary mechanism of action?

R121919 hydrochloride is a potent and selective antagonist of the Corticotropin-Releasing Factor Receptor 1 (CRF1).[1][2][3] Its high affinity for the CRF1 receptor ($K_i = 3.5$ nM) allows it to block the actions of corticotropin-releasing factor (CRF), a key mediator of the body's stress response.[2] By inhibiting the CRF1 receptor, **R121919 hydrochloride** can reduce stress-induced elevations of plasma adrenocorticotrophic hormone (ACTH) and has demonstrated anxiolytic and antidepressant effects in vivo.[2][3]

Q2: What are the recommended storage conditions for **R121919 hydrochloride**?

For long-term stability, **R121919 hydrochloride** powder should be stored at +4°C.[2] Stock solutions can be stored at -20°C for up to one year or at -80°C for up to two years. To prevent

degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller volumes for single-use applications.^[1]

Q3: In which solvents is **R121919 hydrochloride** soluble?

R121919 hydrochloride has good solubility in ethanol and dimethyl sulfoxide (DMSO). It is also soluble in various co-solvent mixtures commonly used for in vivo studies. Please refer to the solubility data table below for more details.

Solubility Data

For ease of comparison, the following table summarizes the solubility of **R121919 hydrochloride** in various solvents.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
Ethanol	41.7[2]	100[2]	May require sonication to fully dissolve.[4]
DMSO	4.17[2]	10[2]	Gentle warming may be required.[2] Use of newly opened DMSO is recommended as it is hygroscopic, which can affect solubility.[1]
10% EtOH, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5	≥ 6.57	Results in a clear solution.[1][4]
10% EtOH, 90% (20% SBE-β-CD in Saline)	2.5	6.57	Results in a suspended solution; requires sonication.[1][4]
10% EtOH, 90% Corn Oil	≥ 2.5	≥ 6.57	Results in a clear solution.[1][4]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 1.79	≥ 4.70	Results in a clear solution.[1][4]
10% DMSO, 90% (20% SBE-β-CD in Saline)	1.79	4.70	Results in a suspended solution; requires sonication.[1][4]
10% DMSO, 90% Corn Oil	≥ 1.79	≥ 4.70	Results in a clear solution.[1][4]

Molecular Weight of **R121919 hydrochloride**: 416.99 g/mol [2]

Troubleshooting Guide

Encountering issues with solubility can be a common hurdle. This guide addresses potential problems and offers solutions.

Problem: **R121919 hydrochloride** is not fully dissolving in DMSO or ethanol at the desired concentration.

- Solution 1: Gentle Warming. For solutions in DMSO, gentle warming can aid dissolution.^[2] Be cautious not to overheat the solution, as this may degrade the compound.
- Solution 2: Sonication. Using an ultrasonic bath can help break up particulates and facilitate dissolution, especially in ethanol.^[4]
- Solution 3: Fresh Solvent. DMSO is hygroscopic and can absorb moisture from the air, which may impact solubility. Using a fresh, unopened bottle of DMSO is recommended.^[1]

Problem: Precipitation or phase separation occurs when preparing aqueous dilutions from a stock solution.

- Solution 1: Use of Co-solvents. For in vivo experiments requiring aqueous solutions, it is often necessary to use a co-solvent system. Formulations containing PEG300, Tween-80, or SBE- β -CD can help maintain the solubility of **R121919 hydrochloride** in an aqueous vehicle.^{[1][4]}
- Solution 2: Stepwise Dilution. When preparing co-solvent formulations, add each solvent component sequentially and ensure the compound is fully dissolved at each step before adding the next component.^{[1][4]}

Experimental Protocols

Below are detailed protocols for preparing **R121919 hydrochloride** solutions for in vivo studies.

Protocol 1: Preparation of a 2.5 mg/mL Solution using an Ethanol-based Vehicle

- Prepare a stock solution of **R121919 hydrochloride** in ethanol.

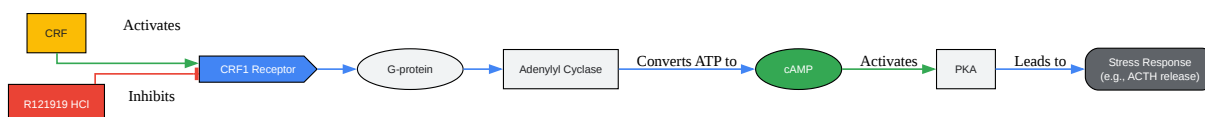
- In a sterile tube, add the required volume of the ethanol stock solution.
- Add PEG300 to a final concentration of 40%.
- Add Tween-80 to a final concentration of 5%.
- Add saline to reach the final desired volume (45% of the total volume).
- Vortex the solution until it is clear and homogenous. This will result in a clear solution with a solubility of at least 2.5 mg/mL.[\[1\]](#)[\[4\]](#)

Protocol 2: Preparation of a 1.79 mg/mL Solution using a DMSO-based Vehicle

- Prepare a stock solution of **R121919 hydrochloride** in DMSO.
- In a sterile tube, add the required volume of the DMSO stock solution.
- Add PEG300 to a final concentration of 40%.
- Add Tween-80 to a final concentration of 5%.
- Add saline to reach the final desired volume (45% of the total volume).
- Vortex the solution until it is clear and homogenous. This will result in a clear solution with a solubility of at least 1.79 mg/mL.[\[1\]](#)[\[4\]](#)

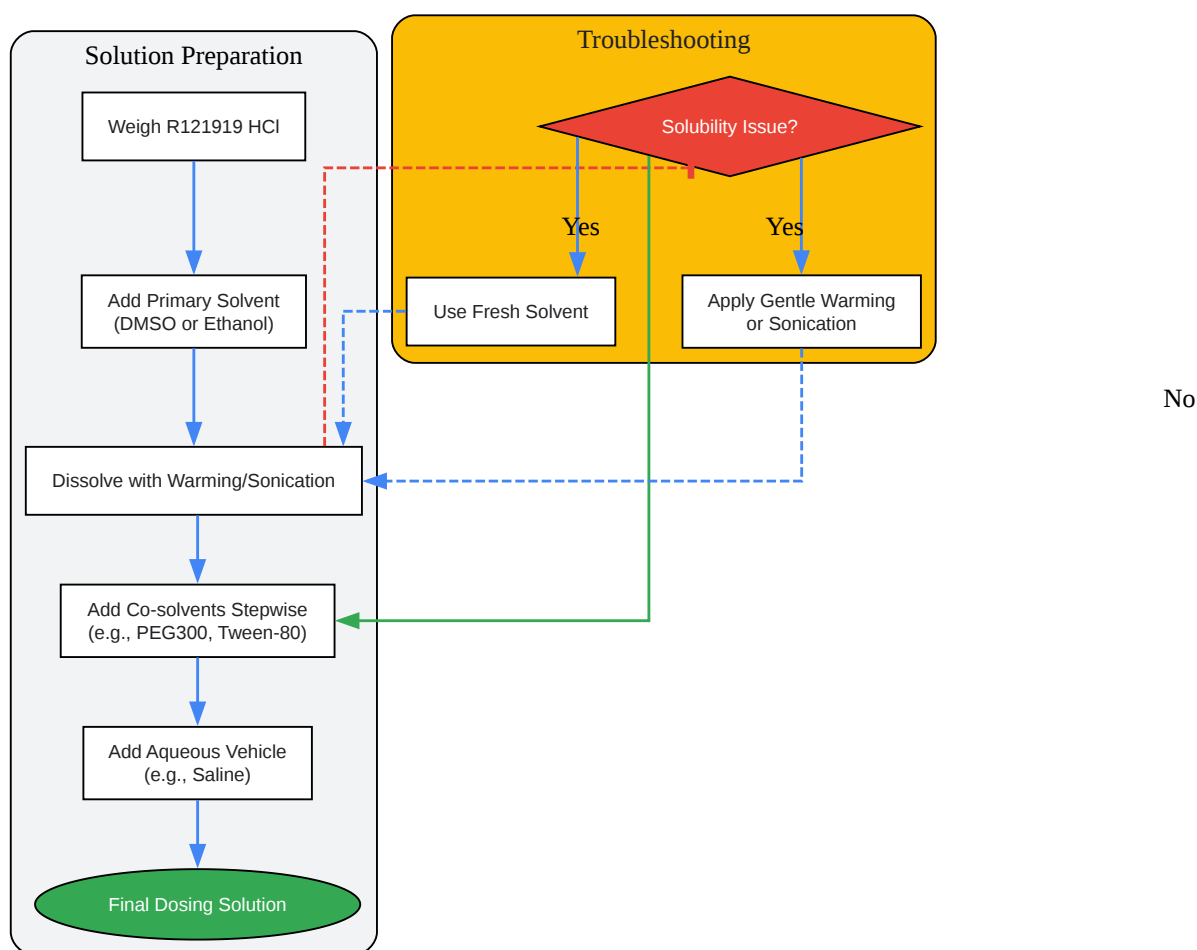
Visualizing the Mechanism of Action

To better understand the experimental context, the following diagrams illustrate the signaling pathway of the CRF1 receptor and a general experimental workflow for preparing **R121919 hydrochloride** solutions.



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Caption: CRF1 Receptor Signaling Pathway Antagonism by **R121919 Hydrochloride**.



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Caption: General Workflow for Preparing **R121919 Hydrochloride** Solutions.

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